

Environmental Impact Assessment: 5-Ethylpicolinic Acid in Comparison to Other Synthetic Auxin Herbicides

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Compound of Interest

Compound Name: **5-Ethylpicolinic acid**

Cat. No.: **B021276**

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For the attention of: Researchers, scientists, and drug development professionals.

This guide provides a comparative environmental impact assessment of **5-Ethylpicolinic acid** and other structurally related picolinic acid-based herbicides. Picolinic acid and its derivatives represent a significant class of synthetic auxin herbicides, widely used in the management of broadleaf weeds.^{[1][2]} Understanding their environmental fate and ecotoxicity is crucial for the development of safer and more sustainable agricultural practices.

While comprehensive experimental data on the environmental impact of **5-Ethylpicolinic acid** is not readily available in the public domain, this guide synthesizes the existing information for a range of comparable picolinic acid herbicides, including Picloram, Clopyralid, Aminopyralid, Halauxifen-methyl, and Floryrauxifen-benzyl. The data presented is based on regulatory studies and scientific literature, providing a framework for assessing the potential environmental profile of **5-Ethylpicolinic acid**.

Quantitative Comparison of Environmental Impact

The following tables summarize key environmental fate and ecotoxicity data for prominent picolinic acid herbicides. It is important to note the absence of specific, publicly available data for **5-Ethylpicolinic acid**.

Table 1: Environmental Fate and Persistence

Herbicide	Soil Half-Life (t _{1/2}) (days)	Primary Degradation Pathway	Potential for Leaching to Groundwater	Bioaccumulation Potential
5-Ethylpicolinic acid	Data not available	Microbial degradation is expected based on related compounds.[3][4][5]	Data not available	Data not available
Picloram	20 - 300 (average 90)	Microbial degradation and photolysis.[1]	High, due to persistence and low soil binding.[1]	Low
Clopyralid	8 - 40	Microbial degradation.[2]	High, due to persistence and low soil binding.[2]	Low
Aminopyralid	16 - 193 (average 35)	Microbial degradation.	Moderate to high.	Low
Halauxifen-methyl	1.1 - 5.3 (rapidly degrades to Halauxifen-acid with a half-life of 2 - 42 days)	Microbial degradation.	High potential for the acid metabolite.	Low
Florpyrauxifen-benzyl	1.4 - 2.3 (in water)	Photolysis and microbial degradation.[6]	Low for the parent compound, but degradation products may be more mobile.[6]	Low, does not bioaccumulate in fish.[6]

Table 2: Aquatic Ecotoxicity

Herbicide	Fish 96-hr LC50 (mg/L)	Invertebrate 48-hr EC50 (Daphnia magna) (mg/L)	Algae 72-hr EC50 (Growth Inhibition) (mg/L)
5-Ethylpicolinic acid	Data not available (Classified as "Harmful to aquatic life")	Data not available	Data not available
Picloram	19.3 (Rainbow Trout)	50	>49
Clopyralid	104 (Rainbow Trout)	>100	6.9
Aminopyralid	>100 (Rainbow Trout)	>100	>100
Halauxifen-methyl	>1.005	>1.060	1.280 (non-vascular)
Florpyrauxifen-benzyl	>0.1	>0.1	0.008 (vascular plants)

Table 3: Terrestrial Ecotoxicity

Herbicide	Avian Acute Oral LD50 (mg/kg)	Honeybee Acute Contact LD50 (μ g/bee)	Non-Target Plant Toxicity
5-Ethylpicolinic acid	Data not available	Data not available	Data not available
Picloram	>2000 (Mallard duck)	>100	High toxicity to broadleaf plants.
Clopyralid	1465 (Mallard duck)	>100	High toxicity to sensitive broadleaf plants, especially in the Asteraceae, Fabaceae, and Solanaceae families. [2]
Aminopyralid	>2250 (Bobwhite quail)	>100	High toxicity to a wide range of broadleaf plants.
Halauxifen-methyl	>2000	>39.24	High toxicity to broadleaf weeds.
Florpyrauxifen-benzyl	>2000	>100	High toxicity to non-target aquatic and terrestrial plants.

Experimental Protocols

The environmental risk assessment of herbicides is conducted following standardized guidelines established by international bodies such as the Organisation for Economic Co-operation and Development (OECD) and national regulatory agencies like the U.S. Environmental Protection Agency (EPA). Below are summaries of key experimental protocols relevant to the data presented.

Environmental Fate Studies

- Soil Biodegradation (US EPA OCSPP 835.2120 / OECD 307): This test evaluates the rate and extent of aerobic and anaerobic biodegradation of a substance in soil. The test substance is incubated with soil samples under controlled laboratory conditions. The disappearance of the parent compound and the formation and decline of major metabolites are monitored over time to determine the soil half-life (DT50).

Aquatic Ecotoxicity Tests

- Fish, Acute Toxicity Test (OECD 203 / US EPA OCSPP 850.1075): This study determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour exposure period.[7][8][9][10][11][12][13][14] Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system.[7][14][15] Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.[7][8]
- Daphnia sp. Acute Immobilisation Test (OECD 202): This test assesses the acute toxicity of a substance to the freshwater invertebrate Daphnia magna.[6][16][17][18][19] Young daphnids are exposed to a series of concentrations of the test substance for 48 hours. The endpoint is the effective concentration (EC50) that immobilizes 50% of the daphnids.[6][16][17]
- Alga, Growth Inhibition Test (OECD 201): This study evaluates the effect of a substance on the growth of freshwater algae.[20][21][22][23][24] Exponentially growing algal cultures are exposed to various concentrations of the test substance for 72 hours.[20][21][22][23][24] The inhibition of growth is measured by changes in cell density or biomass, and the EC50 for growth inhibition is calculated.[23][24]

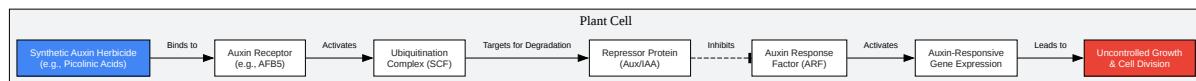
Terrestrial Ecotoxicity Tests

- Acute Oral Toxicity (OECD 423): This test is used to assess the acute oral toxicity of a substance in mammals, typically rats.[25][26][27][28][29] The test uses a stepwise procedure with a small number of animals to classify the substance based on its LD50 (the dose that is lethal to 50% of the test animals).[25][29]
- Terrestrial Plant Toxicity, Seedling Emergence and Seedling Growth (US EPA OCSPP 850.4100 / OECD 208): This guideline is used to assess the potential effects of a chemical on the emergence and early growth of terrestrial plants.[30][31][32][33] Seeds of various

plant species are planted in soil treated with the test substance, and effects on seedling emergence, growth, and biomass are evaluated.[31][33]

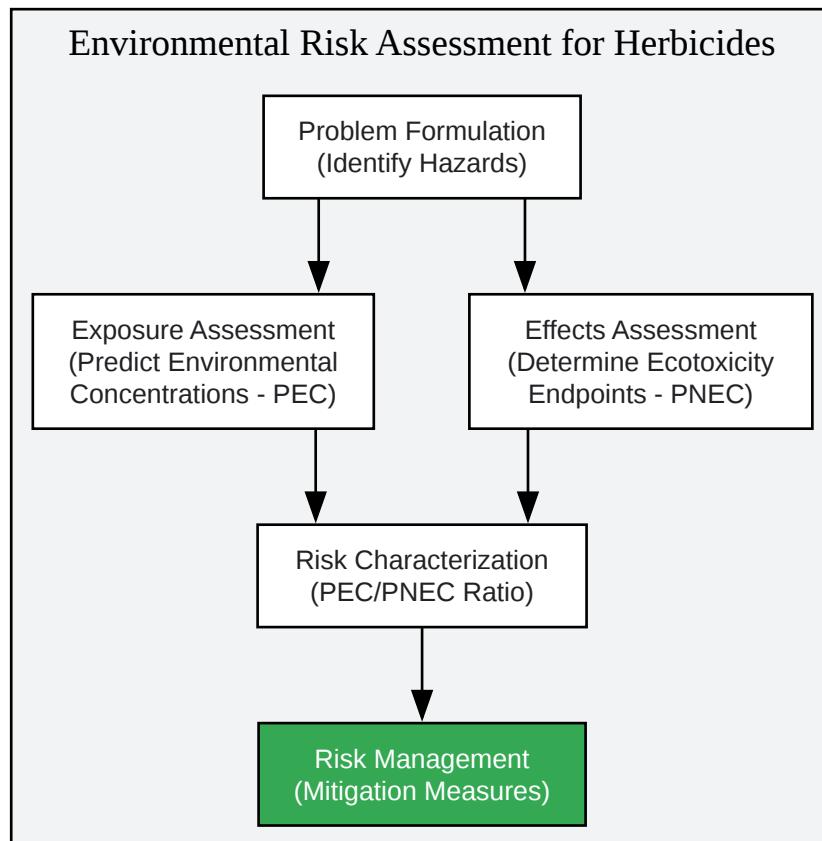
Visualizations

The following diagrams illustrate key concepts related to the mode of action and environmental assessment of synthetic auxin herbicides.



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Caption: Mode of action of synthetic auxin herbicides.



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